

Application Note: Solvent Extraction of Silver(I) using Triethylphosphine Sulfide (TEPS)

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Triethylphosphine sulfide

CAS No.: 597-51-3

Cat. No.: B3427459

[Get Quote](#)

Executive Summary

This application note details the protocol for the selective solvent extraction of Silver(I) (

) from nitrate media using **Triethylphosphine Sulfide** (TEPS). While industrial applications frequently utilize sterically bulkier homologs like Triisobutylphosphine sulfide (Cyanex 471X) to minimize solubility losses, TEPS represents the fundamental alkyl-phosphine sulfide core. This guide demonstrates its high selectivity for soft Lewis acids (Silver) over hard/ borderline acids (Copper, Zinc, Iron) based on Hard-Soft Acid-Base (HSAB) theory.

Key Application: Recovery of high-purity silver from hydrometallurgical leach liquors, photographic waste recycling, and analytical pre-concentration.

Theoretical Grounding & Mechanism

The HSAB Principle

Silver (

) is a quintessential "soft" acid, possessing a large ionic radius and low charge density.

Triethylphosphine sulfide (

) acts as a neutral solvating extractant where the sulfur atom serves as a "soft" donor base.

Unlike oxygen-donor extractants (e.g., TBP, D2EHPA) which prefer hard metals, the P=S bond exhibits a high covalency index when coordinating with silver, driving selective extraction.

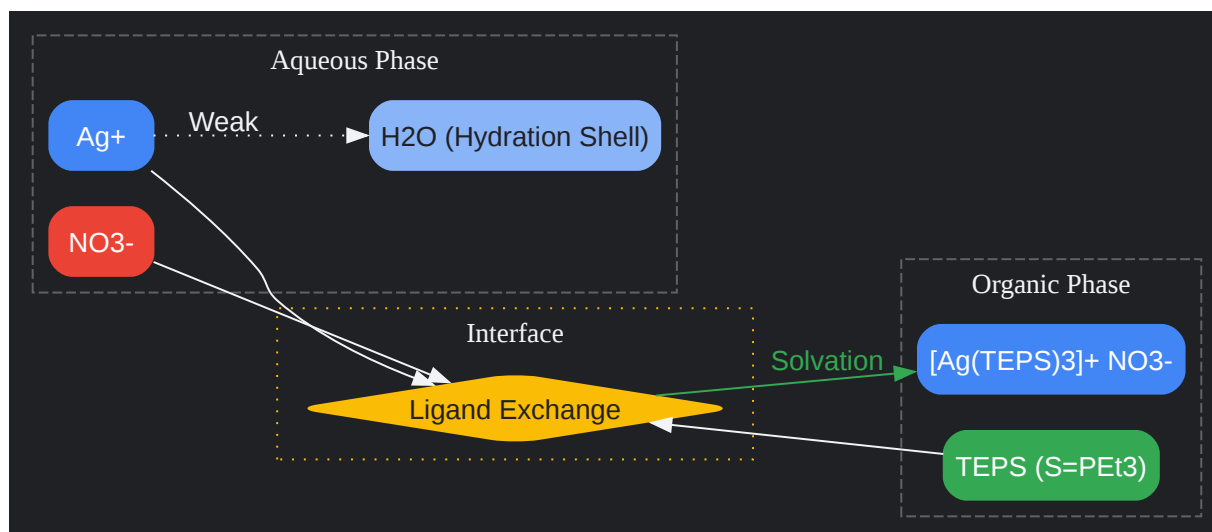
Extraction Mechanism

TEPS operates via a solvation mechanism. The neutral TEPS molecule displaces water molecules in the inner coordination sphere of the silver ion. The nitrate anion acts as a counterion to maintain charge neutrality in the organic phase.

The general extraction equilibrium is described by:

- n (Solvation Number): Typically ranges from 1 to 3 depending on the TEPS concentration and organic phase loading. At low silver concentrations, $n=1$ is common; at high loading, polynuclear complexes may form.
- Acidity Independence: Unlike cation exchangers, TEPS extraction efficiency is relatively independent of pH, allowing extraction from highly acidic feeds (0.1M – 5M HCl) without pH adjustment.

Visualizing the Coordination



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of Ag(I) solvation by TEPS at the liquid-liquid interface.

Materials & Preparation

Reagents

Reagent	Specification	Role
Triethylphosphine Sulfide (TEPS)	>97% Purity (Solid, mp ~94°C)	Extractant
Diluent	Chloroform () or Toluene	Carrier Solvent
Modifier (Optional)	1-Octanol (5-10% v/v)	Prevents third-phase formation
Silver Nitrate	ACS Reagent Grade	Feed Solution Standard
Thiourea	>99%	Stripping Agent
Nitric Acid	0.1M - 1.0M	Aqueous Matrix

Organic Phase Preparation (Standard 0.1M TEPS)

TEPS is a solid at room temperature.^[1] It must be dissolved to function as a liquid extractant.

- Weigh 1.50 g of TEPS (MW: 150.22 g/mol).
- Dissolve in 100 mL of Chloroform.
 - Note: If using kerosene or aliphatic diluents, TEPS solubility is lower. Add 10% v/v 1-Octanol or TBP as a phase modifier to ensure complete dissolution and prevent precipitation of the Ag-TEPS complex.

Experimental Protocols

Protocol A: Extraction Isotherm (Determination of)

Objective: Determine the distribution coefficient (

) of Silver at varying feed concentrations.

- Feed Preparation: Prepare 50 mL of

solution at 1000 mg/L (ppm) in 0.1M

.

- Phase Contact:
 - In a separatory funnel, combine 10 mL of Organic Phase (0.1M TEPS) and 10 mL of Aqueous Feed (A/O ratio = 1).
 - Critical Step: Shake vigorously for 15 minutes at 25°C. (Equilibrium is typically reached < 10 mins).
- Separation: Allow phases to settle for 10 minutes. The organic phase (Chloroform) will be the bottom layer; if using Toluene, it will be the top layer.
- Analysis:
 - Collect the aqueous raffinate.
 - Analyze Ag concentration using Atomic Absorption Spectroscopy (AAS) or ICP-OES.
 - Calculate Organic Ag concentration by mass balance:

.

- Calculation:

Protocol B: Selective Separation (Ag vs. Cu)

Objective: Demonstrate separation of Ag from a mixed metal waste stream (e.g., copper anode slime simulant).

- Mixed Feed: Prepare a solution containing 500 ppm Ag and 5000 ppm Cu in 1M
- .
- Extraction:
 - Mix 20 mL Feed with 20 mL 0.1M TEPS/Chloroform.

- Shake for 15 minutes.
- Separate phases.
- Scrubbing (Self-Validating Step):
 - The organic phase may physically entrain small amounts of Cu.
 - Contact the loaded organic phase with 10 mL of 0.1M
(Scrub solution).
 - Shake for 5 minutes.
 - Combine the spent scrub solution with the original raffinate.
- Result Validation: Analyze the scrubbed organic phase (after stripping) for Cu. The Separation Factor () should exceed 10,000.

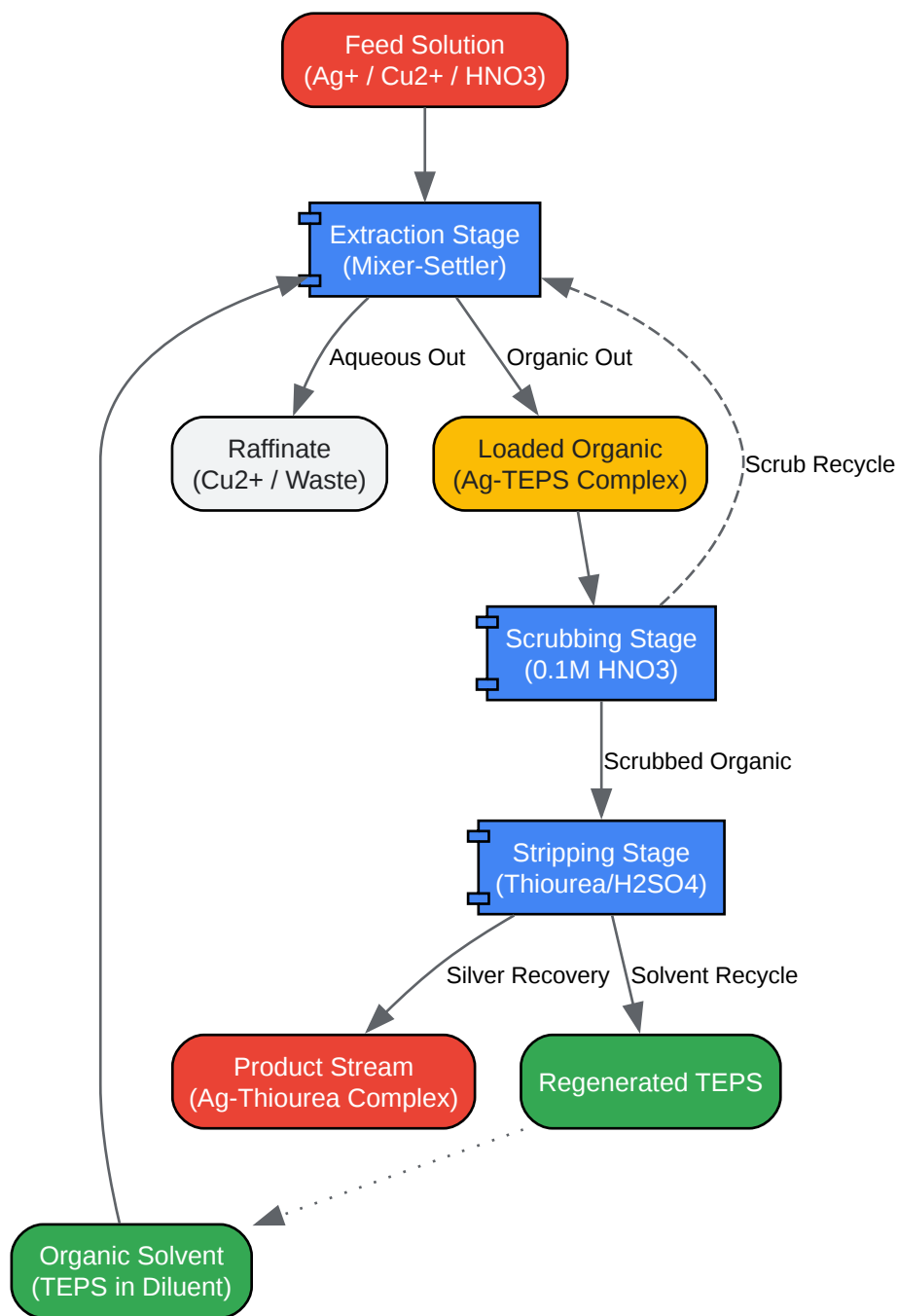
Protocol C: Stripping & Recovery

Objective: Recover silver from the organic phase and regenerate TEPS. Note: Water or acid alone cannot strip Ag due to the high stability of the Ag-S bond. A stronger ligand (Thiourea) is required.

- Stripping Solution: Prepare 1.0M Thiourea in 0.5M
.
- Contact:
 - Mix Loaded Organic Phase with Stripping Solution at an A/O ratio of 1:1.
 - Shake for 15 minutes.
- Recovery:
 - The Silver transfers to the aqueous thiourea phase.

- Regeneration:[2] Wash the stripped organic phase with distilled water once to remove entrained acid/thiourea before reusing.

Process Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Complete solvent extraction circuit for Silver recovery using TEPS.

Data Summary & Troubleshooting

Expected Performance Metrics

Parameter	Typical Value	Notes
Extraction Efficiency (%E)	> 99.5%	Single stage, A/O = 1
Separation Factor ()	>	Highly selective
Equilibrium Time	< 10 mins	Fast kinetics
Loading Capacity	~15 g Ag / L	For 0.5M extractant conc.

Troubleshooting Guide

- Problem: Third phase formation (split in organic layer).
 - Cause: Solubility limit of Ag-TEPS complex exceeded.
 - Solution: Add 10% 1-Octanol or Tributyl Phosphate (TBP) as a modifier.
- Problem: Poor Phase Separation (Emulsion).
 - Cause: Silica in feed or overly vigorous mixing.
 - Solution: Keep feed acidity >0.1M; use centrifugation if necessary.
- Problem: Incomplete Stripping.
 - Cause: Thiourea concentration too low or degraded.
 - Solution: Ensure Thiourea is >0.5M; maintain acidic conditions to prevent Thiourea decomposition.

References

- Sole, K. C., & Hiskey, J. B. (1995). Solvent extraction characteristics of thiosubstituted organophosphinic acid extractants. *Hydrometallurgy*, 37(2), 129-147.

- Paiva, A. P. (2001). Solvent extraction of silver from nitric acid solutions by phosphine sulfides.[3] *Separation Science and Technology*, 36(7), 1395-1411.
- Rickelton, W. A. (1992). Novel Organophosphorus Extractants for the Recovery of Precious Metals. Cyanamid Canada Inc. (Describes Cyanex 471X/TIBPS analogs).
- Pearson, R. G. (1963). Hard and Soft Acids and Bases. *Journal of the American Chemical Society*, 85(22), 3533–3539. (Fundamental HSAB Theory).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [US5885535A - Process for extracting and recovering silver - Google Patents \[patents.google.com\]](#)
- 2. [CN102994772B - Method for recovering silver from silver-contained waste material - Google Patents \[patents.google.com\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Note: Solvent Extraction of Silver(I) using Triethylphosphine Sulfide (TEPS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3427459#solvent-extraction-of-silver-using-triethylphosphine-sulfide\]](https://www.benchchem.com/product/b3427459#solvent-extraction-of-silver-using-triethylphosphine-sulfide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com